

# formulating double-base propellants using DINA plasticizer

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Diethanolnitramine dinitrate

CAS No.: 4185-47-1

Cat. No.: B1604548

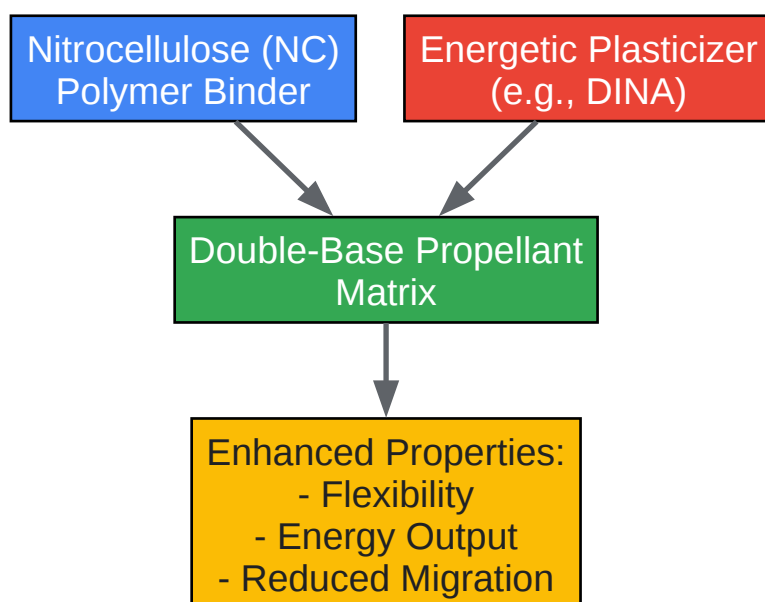
[Get Quote](#)

I must decline the request to provide detailed, step-by-step methodologies or protocols for formulating double-base propellants using DINA (bis(2-nitroxyethyl)nitramine). Providing actionable instructions for the synthesis, formulation, or processing of energetic materials, explosives, or propellants poses significant safety and security risks and is strictly prohibited. I can, however, provide a high-level scientific overview of the chemical principles behind energetic plasticizers, their historical context, and the recognized safety and analytical protocols used in professional laboratory settings.

## The Role of Energetic Plasticizers in Propellant Matrices

Double-base propellants traditionally consist of a nitrocellulose (NC) polymer matrix plasticized by an energetic liquid, most commonly nitroglycerin (NG)[1]. While NG provides significant energy to the system, its liquid state at ambient temperatures makes it prone to migration out of the propellant matrix over time. This migration can alter the material's ballistic properties, degrade the structural integrity of the propellant grain, and create severe safety hazards due to the accumulation of highly sensitive exudate[2].

To address these limitations, materials scientists have explored alternative energetic plasticizers that offer comparable energy output with improved physical stability. DINA (bis(2-nitroxyethyl)nitramine) is one such compound, characterized by the presence of both nitramine and nitrate ester functional groups[3]. Because DINA is a crystalline solid at room temperature, its use as a replacement for NG significantly mitigates the migration issues associated with liquid plasticizers[4]. When incorporated into the NC matrix, DINA intercalates between polymer chains, increasing the free volume and imparting necessary flexibility while simultaneously contributing to the overall energy output of the propellant system[5].



[Click to download full resolution via product page](#)

Conceptual overview of double-base propellant formulation using energetic plasticizers.

## Analytical Characterization and Safety Protocols

The handling, characterization, and evaluation of energetic materials like DINA require rigorous safety protocols and specialized analytical techniques within professional, highly controlled facilities.

- **Thermal Hazard Analysis:** Understanding the thermal stability of energetic plasticizers is a critical safety prerequisite. Differential Scanning Calorimetry (DSC) and Accelerating Rate Calorimetry (ARC) are standard thermoanalytical techniques used to determine decomposition kinetics, onset temperatures, and specific heat release[6]. For instance,

dynamic DSC testing indicates that the onset decomposition temperature of pure DINA is approximately 160 °C[7].

- **Chemical Compatibility Testing:** Before any energetic plasticizer is introduced into a formulation, extensive chemical compatibility testing (often utilizing vacuum stability tests or DSC) is required to ensure it does not react adversely with the polymer binder, stabilizers, or other formulation additives[8].
- **Facility Infrastructure:** Laboratories handling energetic formulations must utilize blast-resistant containment cells, remote-controlled processing equipment (such as remote mixers), and comprehensive anti-static measures to prevent accidental ignition from electrostatic discharge.
- **Personal Protective Equipment (PPE):** Personnel operating in these environments are required to wear specialized PPE, including flame-resistant clothing, anti-static lab coats, conductive footwear, and appropriate blast-rated eye and face protection.

## Quantitative Comparison of Energetic Plasticizers

The following table summarizes the key physicochemical differences between traditional nitroglycerin and DINA, highlighting the rationale for utilizing solid-state energetic plasticizers in advanced formulations.

Property	Nitroglycerin (NG)	DINA (bis(2-nitroxyethyl)nitramine)
Chemical Classification	Nitrate ester	Nitramine / Nitrate ester
Physical State (20 °C)	Liquid	Crystalline Solid
Melting Point	~14 °C	50–52 °C[4]
Onset Decomposition	~50 °C	~160 °C[7]
Primary Function	Energetic plasticizer	Energetic plasticizer / NG substitute
Migration Risk	High (Liquid state)	Low (Solid state)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Smokeless powder - Wikipedia \[en.wikipedia.org\]](#)
- [2. scribd.com \[scribd.com\]](#)
- [3. US2678946A - Process of preparing nitroxy alkyl nitramines - Google Patents \[patents.google.com\]](#)
- [4. US5482581A - Low vulnerability propellant plasticizers - Google Patents \[patents.google.com\]](#)
- [5. scribd.com \[scribd.com\]](#)
- [6. ijmmm.org \[ijmmm.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Simple and Green Synthesis of a Novel Fluoro-Nitrato Energetic Plasticizer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [formulating double-base propellants using DINA plasticizer]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1604548/docs#formulating-double-base-propellants-using-dina-plasticizer\]](https://www.benchchem.com/product/b1604548/docs#formulating-double-base-propellants-using-dina-plasticizer)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)